

# Sulfaethoxypyridazine toxicity side effects

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## Compound Focus: Sulfaethoxypyridazine

CAS No.: 963-14-4

Cat. No.: S592505

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## Toxicity and Side Effects Overview

Direct information on **sulfaethoxypyridazine** (SEP) is scarce. The table below summarizes the key findings from the search results.

| Aspect                                   | Details   |
|--|---|
| <b>General Toxicity Profile</b>          | Based on the sulfonamide (SA) drug class. Potential for allergic reactions, blood disorders, and kidney issues [1] [2].   |
| <b>Specific Chronic Toxicity</b>         | <b>Cataract Formation:</b> One study reported cataract development in dogs and rats after prolonged feeding of sulfaethoxypyridazine [3].   |
| <b>Ecotoxicity &amp; Chronic Effects</b> | <b>Predicted Chronic Aquatic Toxicity:</b> As a sulfonamide, its degradation intermediates may have significant chronic toxicity to aquatic organisms, a trait observed in other SAs like Sulfamethoxypyridazine (SMP) [4].       |
| <b>Neurotoxicity</b>                     | <b>Potential Risk:</b> Exposure to SAs at environmentally relevant concentrations can induce neurobehavioral effects and depressive-like symptoms in zebrafish, impacting folate synthesis and carbonic anhydrase metabolism [5]. |

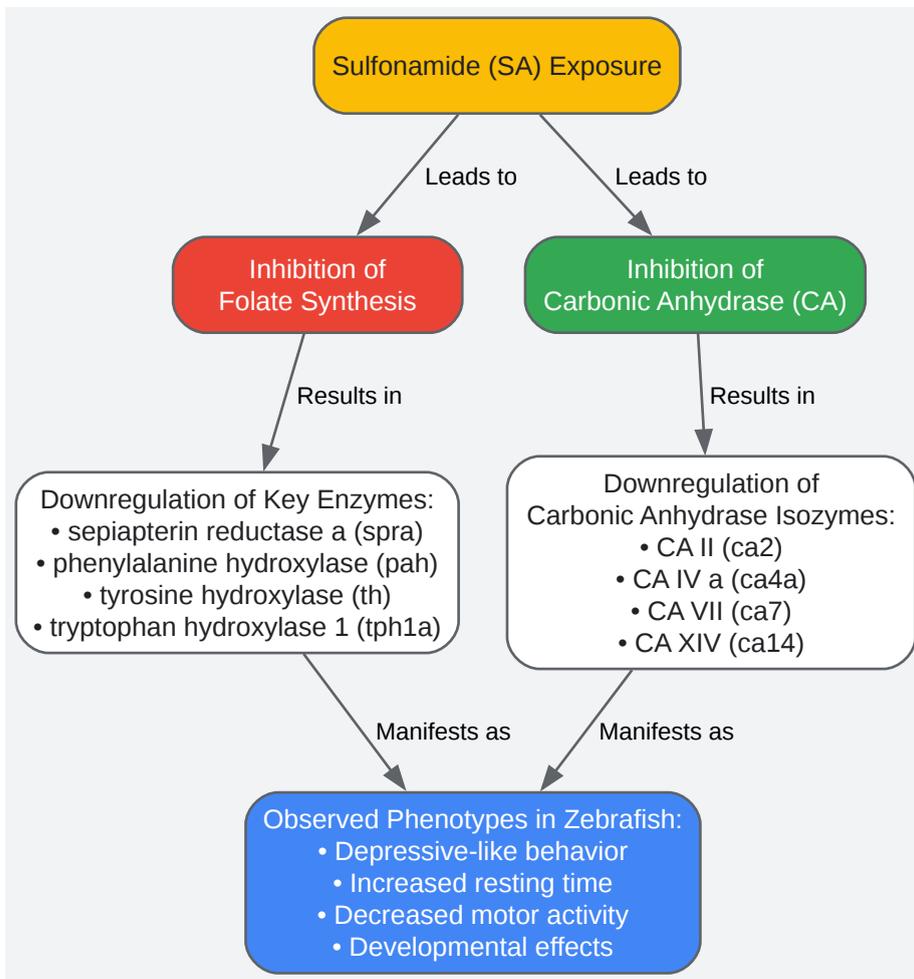
## Experimental Analysis & Detection

While specific protocols for toxicity studies on SEP were not found, the following information on analytical methods is available.

| Method   | Application / Finding   | Key Details  |
|--|---|--|
| Dual-Wavelength Fluorescence Polarization Immunoassay (DWFPIA) | Simultaneous detection of multiple sulfonamides and antibacterial synergists in food samples like milk [6]. | A homogeneous, high-throughput method. Recovery rates for sulfonamides in milk: <b>81.7–97.2%</b> . Can be completed in about <b>15 minutes</b> , including sample pretreatment [6]. |
| Direct Injection HPLC-Q-TOF-MS                                 | Detection of veterinary drug residues in honey, including various sulfonamides [7].                         | Allows for "dilute and shoot" analysis, minimizing sample preparation. Useful for targeted and non-targeted screening of chemical residues [7].                                      |

## Proposed Mechanisms of Toxicity

The following diagram illustrates the potential molecular pathways for sulfonamide-induced neurotoxicity, based on a zebrafish model. This can provide a framework for investigating **sulfaethoxy pyridazine**.



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## Frequently Asked Questions (FAQs)

**Q: What is the biggest safety concern I should be aware of when handling sulfaethoxyipyridazine in a research setting?** A: The most specific toxic effect reported is **cataract formation in animals** after prolonged exposure [3]. Standard precautions for handling sulfonamides should be strictly followed, including the use of personal protective equipment (PPE) to prevent ingestion, inhalation, or skin contact.

**Q: Are the degradation products of sulfaethoxyipyridazine a concern?** A: Yes, based on studies of similar sulfonamides. The degradation of drugs in this class can produce intermediates that exhibit **chronic aquatic toxicity** [4]. Proper disposal of waste is essential to mitigate environmental risk.

**Q: What is a rapid screening method for detecting sulfaethoxyipyridazine in samples like milk?** A: A **Dual-Wavelength Fluorescence Polarization Immunoassay (DWFPIA)** has been developed for the simultaneous detection of multiple sulfonamides in milk, offering high-throughput results in about 15 minutes [6].

**Q: What molecular pathways might be involved in sulfaethoxyipyridazine's toxicity?** A: While not directly confirmed for SEP, studies on other sulfonamides point to two primary mechanisms: inhibition of **folate synthesis** and inhibition of **carbonic anhydrase** metabolism, which can lead to neurodevelopmental toxicity [5].

## Guidance for Researchers

- **For definitive toxicity data**, you may need to consult specialized toxicology databases or conduct original experimental studies, as publicly available detailed studies on SEP are limited.
- **For analytical testing**, the DWFPIA method [6] represents a modern, efficient approach for detecting this compound in complex matrices.

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